

Operational Safety Protocol: Handling 9-Tricosyne (Muscalure) in Research Environments

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Compound of Interest

Compound Name: 9-Tricosyne

CAS No.: 39487-08-6

Cat. No.: B1623405

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Part 1: Executive Safety Assessment

Beyond the SDS: While Safety Data Sheets (SDS) often classify **9-Tricosyne** (CAS: 27519-02-4) as "Low Toxicity" (EPA Category IV), this classification can lead to complacency in a research setting. As a Senior Scientist, I must clarify the distinct operational risks that standard toxicology reports often overlook:

- **Sensitization Latency:** **9-Tricosyne** is a known skin sensitizer (H317). Repeated low-level exposure can induce contact dermatitis. The risk is not acute poisoning, but chronic immunological sensitization.
- **Biological Contamination (The "Fly Magnet" Effect):** This is a sex pheromone.^[1] Minute traces transferred to doorknobs, clothing, or ventilation systems can turn your facility into a biological beacon for *Musca domestica* (houseflies). This compromises experimental sterility and creates a nuisance vector.
- **Lipophilicity:** As a long-chain alkene (

), this substance is highly lipophilic. It permeates standard latex gloves rapidly and binds tenaciously to skin oils.

Core Directive: Treat **9-Tricosyne** not just as a chemical reagent, but as a bio-active contaminant. Containment is as critical as personal protection.

Part 2: Physicochemical Risk Profile

Understanding the physical properties dictates the PPE choice.

Property	Value	Operational Implication
Physical State	Oily Liquid	High viscosity; clings to surfaces/gloves. Hard to wash off with water alone.
Flash Point	> 113°C (> 235°F)	Combustible but not Flammable. Low fire risk under normal ambient transfer.
Water Solubility	Negligible (< 0.1 mg/L)	Do not use water for initial spill cleanup. It will just spread the oil.
Vapor Pressure	Low	Inhalation risk is low unless aerosolized or heated.
Partition Coeff.	High Log Kow (~10)	Critical: Rapidly partitions into lipid bilayers (skin) and glove polymers.

Part 3: Personal Protective Equipment (PPE) Protocol

Hand Protection: The "Lipid Barrier" Rule

Standard: Do NOT use Latex. Requirement: Nitrile (Minimum 5 mil / 0.12mm thickness).

- Scientific Rationale: Natural rubber latex swells and degrades upon contact with long-chain alkenes, allowing permeation within minutes. Nitrile provides superior resistance to hydrocarbon oils.
- The "Double-Glove" Protocol:
 - Inner Layer: Standard 4-mil Nitrile (inspection grade).
 - Outer Layer: 5-8 mil Nitrile (chemical resistant).
 - Logic: The outer glove takes the mechanical stress and initial chemical load. If the outer glove is compromised or soiled with oil, it can be stripped immediately without exposing the skin.

Respiratory Protection

Standard: Engineering Controls First. Requirement: Handle strictly within a Class II Fume Hood or exhausted enclosure.

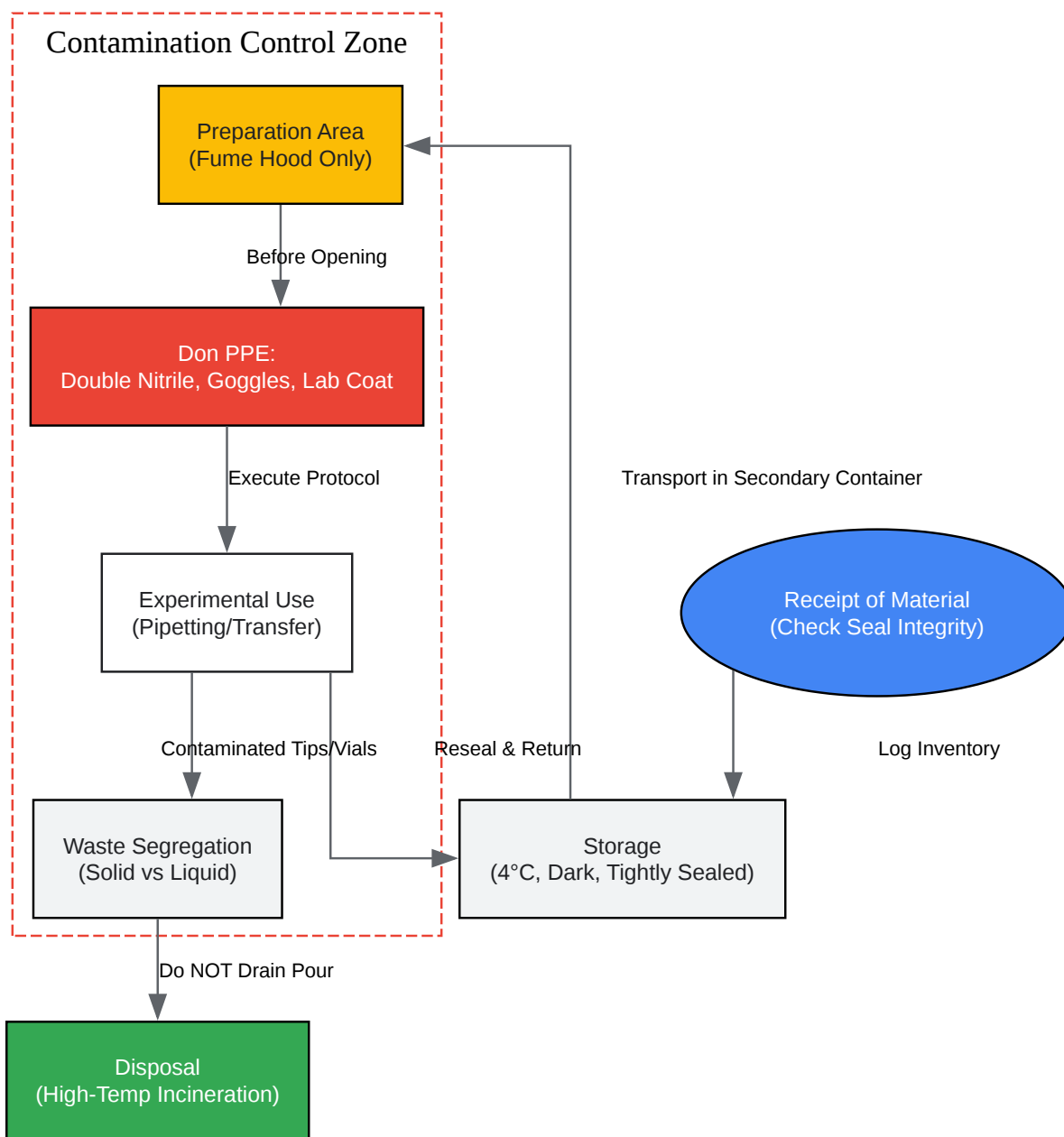
- Rationale: While vapor pressure is low, the olfactory threshold is specific to insects, not humans. You cannot rely on smell to detect leaks. Using a hood prevents the accumulation of pheromones on lab surfaces (walls/ceilings) which are difficult to decontaminate.
- Respirator: If handling bulk quantities (>500mL) outside a hood, use a half-face respirator with Organic Vapor (OV) cartridges (Black label).

Eye & Body Protection[2][3][4]

- Eyes: Chemical splash goggles (indirect vent). Why? As an oily liquid, a splash is difficult to rinse out of the eye. Safety glasses are insufficient for liquid transfer tasks.
- Body: Standard cotton/polyester lab coat.
 - Critical Control: This lab coat must never leave the "Hot Zone." Do not wear it to the cafeteria or office. Pheromone residues on the coat will track the biological attractant throughout the building.

Part 4: Operational Workflow & Logic

The following diagram illustrates the "Closed-Loop" handling process designed to prevent environmental release and sensitization.



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Figure 1: Closed-loop workflow for handling **9-Tricosyne**. Note the containment zone (dashed red) where PPE is mandatory.

Part 5: Emergency Response & Disposal

Spill Management (The "Dry Clean" Method)

Because **9-Tricosyne** is hydrophobic, water spreads the spill.

- Isolate: Evacuate the immediate 3-meter radius.
- Absorb: Use polypropylene pads or vermiculite. Do not use paper towels (they saturate and drip).
- Solvent Wash: After absorbing the bulk liquid, wipe the surface with Ethanol (70%) or Acetone. The pheromone is soluble in organic solvents, which allows for effective removal.
- Soap Wash: Final clean with hot water and detergent to emulsify remaining residues.

Disposal Protocol

- Aquatic Toxicity: **9-Tricosyne** is highly toxic to aquatic invertebrates (e.g., *Daphnia magna*).
[\[2\]](#)
- Strict Prohibition: NEVER pour down the sink.
- Method: Collect all liquid waste and contaminated solids (pipette tips, gloves) into a dedicated waste stream labeled "Non-Halogenated Organic Solvents."
- Ultimate Fate: Must be sent for high-temperature incineration.

References

- U.S. Environmental Protection Agency (EPA). (1994). Reregistration Eligibility Decision (RED) Fact Sheet: (Z)-9-Tricosene (Muscalure).[\[2\]](#)[\[3\]](#)[\[4\]](#) Office of Pesticide Programs.
- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 3084743, **9-Tricosyne**. PubChem.[\[5\]](#)
- Ansell Healthcare. (2022). Chemical Resistance Guide: Permeation & Degradation Data. (Referenced for Nitrile vs. Hydrocarbon performance).[\[6\]](#)

- Fisher Scientific. (2021). Safety Data Sheet: (Z)-9-Tricosene.[7][2][8][9][10][11]

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Sources

- 1. Muscalure [sitem.herts.ac.uk]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. CompTox Chemicals Dashboard [comptox.epa.gov]
- 6. glovesbyweb.com [glovesbyweb.com]
- 7. (Z) -9-二十三碳烯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. 9-Tricosene, (Z)- (CAS 27519-02-4) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. capotchem.com [capotchem.com]
- 11. echemi.com [echemi.com]
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